

# Comparative Analysis of BMS-986104: A Selective S1P1 Receptor Modulator

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the experimental results for BMS-986104, a selective sphingosine-1-phosphate receptor 1 (S1P1) modulator, benchmarked against other relevant compounds in its class. The data presented is intended to facilitate an objective assessment of its preclinical performance and reproducibility.

# **Quantitative Performance Data**

The following table summarizes the in vitro functional activity of BMS-986104's active phosphate metabolite (BMS-986104-P) in comparison to the active phosphate of Fingolimod (Fingolimod-P), a well-established S1P receptor modulator.[1][2][3][4]

Compound	GTPyS Binding (EC50, nM)	pERK (EC50, nM)	S1P1 Internalization (EC50, nM)
BMS-986104-P	0.24	240	1.1
Fingolimod-P	0.22	0.23	0.13

Note: Lower EC50 values indicate higher potency.

# **Signaling Pathway and Experimental Workflow**

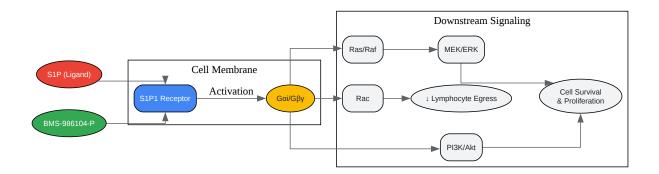




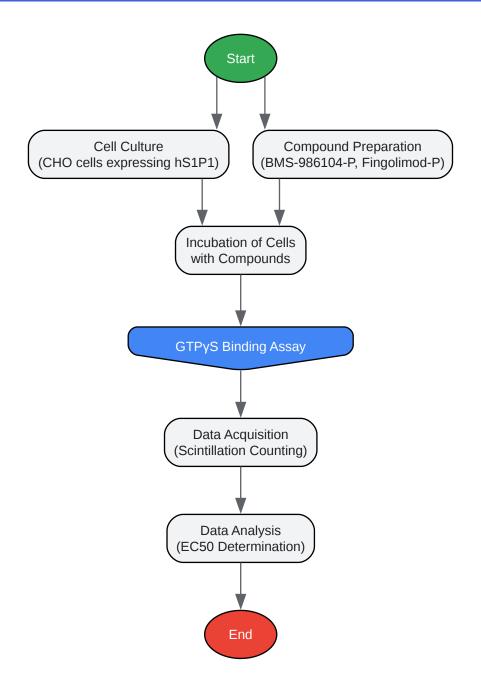


To contextualize the experimental data, the following diagrams illustrate the S1P1 receptor signaling pathway and a typical experimental workflow for assessing compound activity.









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## References



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